

"2-Ethyl-5-nitrobenzoic acid" GHS hazard information

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Compound of Interest

Compound Name: **2-Ethyl-5-nitrobenzoic acid**

Cat. No.: **B3300968**

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An In-Depth Technical Guide to the GHS Hazard Information for **2-Ethyl-5-nitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the Global Harmonized System (GHS) of Classification and Labelling of Chemicals for **2-Ethyl-5-nitrobenzoic acid** (CAS No. 90564-19-5). Aimed at professionals in research and drug development, this document synthesizes critical safety, handling, and toxicological information. By explaining the causality behind safety protocols and grounding all claims in authoritative data, this guide serves as an essential resource for ensuring laboratory safety and regulatory compliance when working with this compound.

Introduction and Chemical Profile

2-Ethyl-5-nitrobenzoic acid is an aromatic carboxylic acid derivative. Its chemical structure, featuring both an ethyl and a nitro group on the benzoic acid backbone, influences its reactivity and toxicological profile. The nitro group, being a strong electron-withdrawing group, can significantly impact the compound's biological interactions and chemical stability. Understanding its inherent hazards is the first step in a robust risk assessment and the implementation of effective safety protocols in a laboratory setting.

Chemical Structure:

Caption: Figure 1. Chemical Structure of **2-Ethyl-5-nitrobenzoic acid**

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₄	[PubChem][1]
Molecular Weight	195.17 g/mol	[PubChem][1]
CAS Number	90564-19-5	[PubChem][1]
Appearance	Off-white powder solid (Information for a similar compound, 2-Nitrobenzoic acid)	[Thermo Fisher Scientific][1]
Melting Point	165 - 168 °C (Information for a similar compound, 2-Chloro-5-nitrobenzoic acid)	[Sigma-Aldrich]
Log Pow (n-octanol/water)	2.03 (Information for a similar compound, 2-Chloro-5-nitrobenzoic acid)	[Sigma-Aldrich]

GHS Hazard Classification and Elements

According to data submitted to the European Chemicals Agency (ECHA), **2-Ethyl-5-nitrobenzoic acid** is classified as hazardous.[1] The GHS provides a standardized framework for communicating these hazards.

Table 2: GHS Hazard Classification for **2-Ethyl-5-nitrobenzoic acid**

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)
Source: PubChem	[1]

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[\[1\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
 - H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Toxicological Profile and Health Effects

While specific quantitative toxicological data such as LD50 values for **2-Ethyl-5-nitrobenzoic acid** are not readily available, the GHS classification implies known adverse health effects based on available data or analogy to structurally similar compounds. The following applies to aromatic nitro compounds in general: they may cause systemic effects such as methaemoglobinemia, leading to headaches, cardiac dysrhythmias, a drop in blood pressure, and cyanosis (a blue discoloration of the blood).

- Acute Toxicity (Oral): Classified as Category 4, "Harmful if swallowed," indicating that ingestion can lead to significant adverse health effects.[\[1\]](#)

- Skin Irritation: As a Category 2 skin irritant, direct contact is expected to cause inflammation, redness, and discomfort.[1]
- Eye Irritation: This compound is a Category 2A eye irritant, meaning contact can cause serious, but reversible, eye damage.[1]
- Respiratory Irritation: Inhalation of dust or aerosols may irritate the respiratory tract, leading to coughing and shortness of breath.[1]

Precautionary Measures and Safe Handling Protocols

A proactive approach to safety is paramount when handling **2-Ethyl-5-nitrobenzoic acid**. The following precautionary statements and protocols are derived from safety data sheets of closely related compounds and are considered best practice.

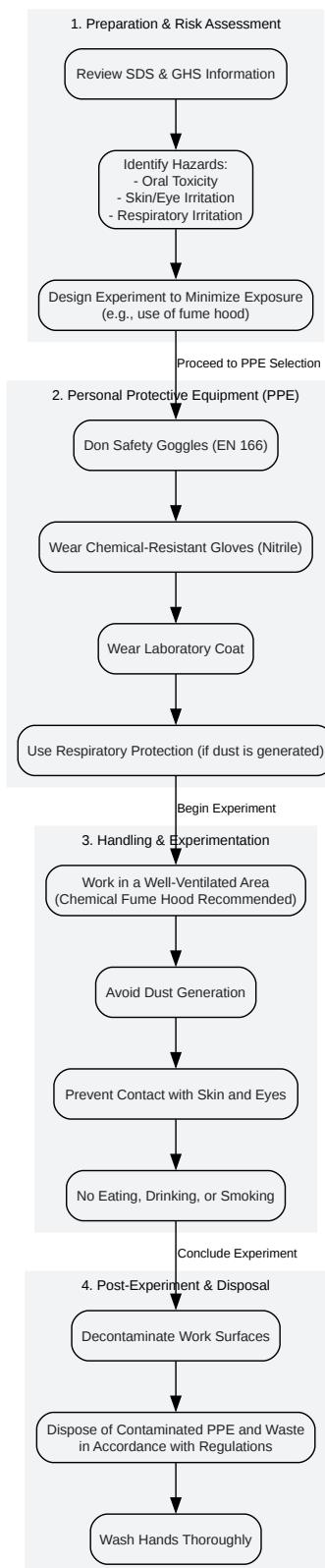
Table 3: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [3]
P264		Wash skin thoroughly after handling. [3]
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area. [3]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [3]
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352		IF ON SKIN: Wash with plenty of soap and water. [3]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/attention.

P362 + P364	Take off contaminated clothing and wash it before reuse.
Storage	P403 + P233 Store in a well-ventilated place. Keep container tightly closed. [4]
P405	Store locked up. [3]
Disposal	P501 Dispose of contents/container to an approved waste disposal plant. [3]

Experimental Workflow: Safe Handling Protocol

The following diagram outlines a self-validating workflow for the safe handling of **2-Ethyl-5-nitrobenzoic acid**.

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Caption: A workflow for the safe handling of **2-Ethyl-5-nitrobenzoic acid**.

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of exposure. The following measures are recommended based on the known hazards.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation persists, call a physician. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention. [1]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [3]

Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. For this substance, no limitations of extinguishing agents are given.[\[3\]](#)[\[5\]](#)
- Specific Hazards: The compound is combustible. In the event of a fire, hazardous combustion gases or vapors may be produced, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[3\]](#)[\[6\]](#)
- Fire-Fighter Protection: Fire-fighters should wear self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes.[\[3\]](#)

- Accidental Release: For spills, avoid dust formation. Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Sweep up the material and place it in a suitable, closed container for disposal. Do not let the product enter drains.[3][7]

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[3]
- Conditions to Avoid: Incompatible products, excess heat, and dust formation.[7]
- Incompatible Materials: Strong oxidizing agents and strong bases.[6][7]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce toxic fumes of nitrogen oxides, carbon monoxide, and carbon dioxide.[6]

Conclusion

2-Ethyl-5-nitrobenzoic acid presents moderate hazards that require diligent adherence to safety protocols. Its classification as harmful if swallowed, a skin and eye irritant, and a respiratory irritant necessitates the consistent use of appropriate personal protective equipment and engineering controls, such as a chemical fume hood. By understanding and implementing the GHS guidelines detailed in this guide, researchers and scientists can mitigate risks, ensure a safe laboratory environment, and maintain compliance with regulatory standards.

References

- PubChem.**2-Ethyl-5-nitrobenzoic acid** | C9H9NO4 | CID 22745173.
- Chemical Label.**2-ethyl-5-nitrobenzoic acid**.[Link]

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